

# An In-depth Technical Guide to 5-Fluorothiazol-2-amine Hydrochloride

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## Compound of Interest

Compound Name: *5-Fluorothiazol-2-amine  
hydrochloride*

Cat. No.: *B1314805*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the molecular structure, properties, and synthesis of **5-Fluorothiazol-2-amine hydrochloride**, a key intermediate in medicinal chemistry and drug discovery.

## Core Molecular Data

**5-Fluorothiazol-2-amine hydrochloride** is a fluorinated heterocyclic compound with significant potential in the synthesis of bioactive molecules. Its fundamental properties are summarized below.

Property	Value	Source
Chemical Name	5-Fluorothiazol-2-amine hydrochloride	[1][2][3][4]
CAS Number	745053-64-9	[1][2][3][4]
Molecular Formula	C <sub>3</sub> H <sub>4</sub> ClFN <sub>2</sub> S	[1][3][4]
Molecular Weight	154.59 g/mol	[1][2][3]
Purity	Typically ≥95%	[4]
Appearance	Solid (Appearance not consistently reported)	
Storage	Store in a cool, dry place with sealing.	[4]

## Molecular Structure

The molecular structure of **5-Fluorothiazol-2-amine hydrochloride** consists of a five-membered thiazole ring, substituted with a fluorine atom at the 5-position and an amino group at the 2-position. The hydrochloride salt is formed with the amino group.

Molecular structure of **5-Fluorothiazol-2-amine hydrochloride**.

## Experimental Protocols

While a specific, detailed synthesis protocol for **5-Fluorothiazol-2-amine hydrochloride** is not readily available in the provided search results, a general and representative synthesis can be inferred from established methods for creating substituted 2-aminothiazoles, such as the Hantzsch thiazole synthesis.

## General Synthesis of 2-Aminothiazole Derivatives (Hantzsch Method)

This method involves the condensation of an  $\alpha$ -haloketone with a thiourea or thioamide. For the synthesis of a 5-fluoro derivative, a suitable fluorinated  $\alpha$ -halocarbonyl compound would be required.

#### Materials and Reagents:

- A suitable  $\alpha$ -halo-fluorinated carbonyl precursor
- Thiourea
- Ethanol or another suitable solvent
- Sodium bicarbonate or other base for neutralization
- Ethyl acetate for extraction
- Anhydrous magnesium sulfate for drying

#### Procedure:

- **Reaction Setup:** The  $\alpha$ -halo-fluorinated carbonyl compound and a stoichiometric equivalent of thiourea are dissolved in ethanol in a round-bottom flask.
- **Reflux:** The reaction mixture is heated to reflux for several hours. The progress of the reaction can be monitored by thin-layer chromatography (TLC).
- **Work-up:** After the reaction is complete, the mixture is cooled to room temperature and poured into ice-cold water.
- **Neutralization and Extraction:** The aqueous solution is neutralized with a base such as sodium bicarbonate. The product is then extracted with an organic solvent like ethyl acetate.
- **Drying and Concentration:** The combined organic layers are washed with brine, dried over anhydrous magnesium sulfate, filtered, and the solvent is removed under reduced pressure to yield the crude product.
- **Purification:** The crude 2-amino-5-fluorothiazole can be purified by column chromatography or recrystallization.
- **Salt Formation:** To obtain the hydrochloride salt, the purified free base is dissolved in a suitable solvent and treated with hydrochloric acid.

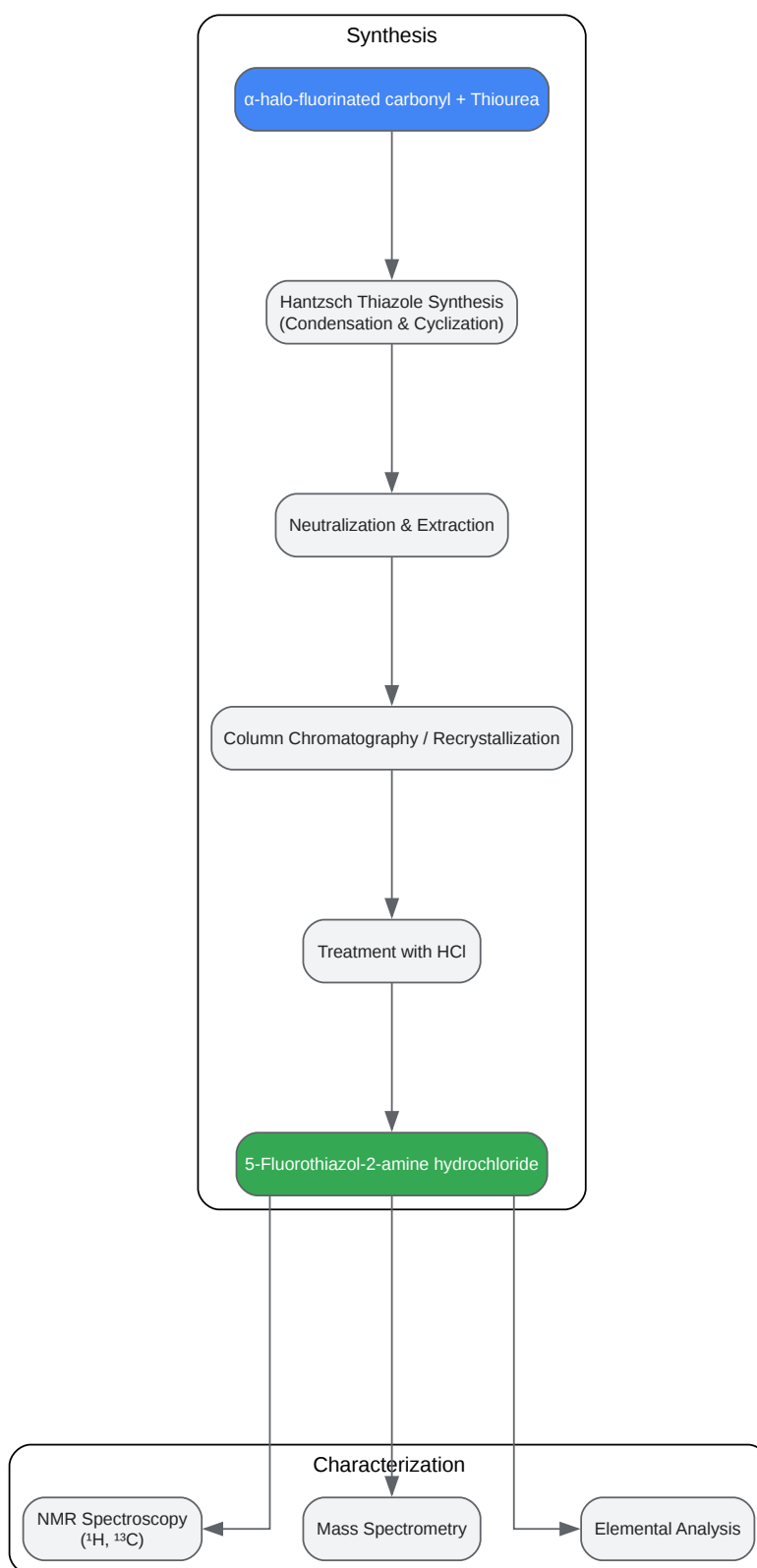
## Characterization

The identity and purity of the synthesized **5-Fluorothiazol-2-amine hydrochloride** would be confirmed using standard analytical techniques:

- NMR Spectroscopy ( $^1\text{H}$  and  $^{13}\text{C}$ ): To confirm the chemical structure and the position of the fluorine substituent.
- Mass Spectrometry: To determine the molecular weight and confirm the molecular formula.
- Elemental Analysis: To determine the elemental composition (C, H, N, S, Cl, F).

## Logical Workflow for Synthesis and Characterization

The following diagram illustrates the general workflow for the synthesis and characterization of **5-Fluorothiazol-2-amine hydrochloride**.



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General workflow for synthesis and characterization.

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